

# 2-Cyclopentyl-2-propanol physical properties

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## Compound of Interest

Compound Name: 2-Cyclopentyl-2-propanol

CAS No.: 1462-06-2

Cat. No.: B072893

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## An In-depth Technical Guide on the Physical Properties of 2-Cyclopentyl-2-propanol

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Cyclopentyl-2-propanol**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and visualizes relevant chemical processes and workflows.

## Core Physical and Chemical Properties

**2-Cyclopentyl-2-propanol** is a tertiary alcohol with a molecular formula of  $C_8H_{16}O$ .<sup>[1]</sup> Its structure consists of a cyclopentyl ring and a hydroxyl-bearing tertiary carbon atom, which also holds two methyl groups.<sup>[1]</sup> This structure dictates its physical characteristics and chemical reactivity. At room temperature, it exists as a liquid.<sup>[1]</sup>

## Quantitative Data Summary

The known physical properties of **2-Cyclopentyl-2-propanol** are summarized in the table below. The data has been compiled from various chemical databases and critically evaluated sources.

| Property            | Value                            | Conditions / Notes                                                                               | Source(s)    |
|---------------------|----------------------------------|--------------------------------------------------------------------------------------------------|--------------|
| Molecular Formula   | C <sub>8</sub> H <sub>16</sub> O | [1][2][3][4]                                                                                     |              |
| Molecular Weight    | 128.22 g/mol                     | Also reported as 128.215 g/mol and 128.21 g/mol .                                                | [1][2][5][6] |
| CAS Registry Number | 1462-06-2                        | A unique identifier for the compound.                                                            | [1][2]       |
| Physical State      | Liquid                           | At room temperature.                                                                             | [1]          |
| Density             | 0.9128 g/cm <sup>3</sup>         | At standard conditions.                                                                          | [1][7]       |
| Boiling Point       | 77-78 °C                         | At reduced pressure of 13 Torr.                                                                  | [1][7]       |
| Predicted pKa       | 15.40 ± 0.29                     | Calculated value, indicative of its acidity.                                                     | [1][6]       |
| Solubility          | Miscible with water              | Alcohols with small hydrocarbon parts are generally miscible with water due to hydrogen bonding. | [8][9]       |

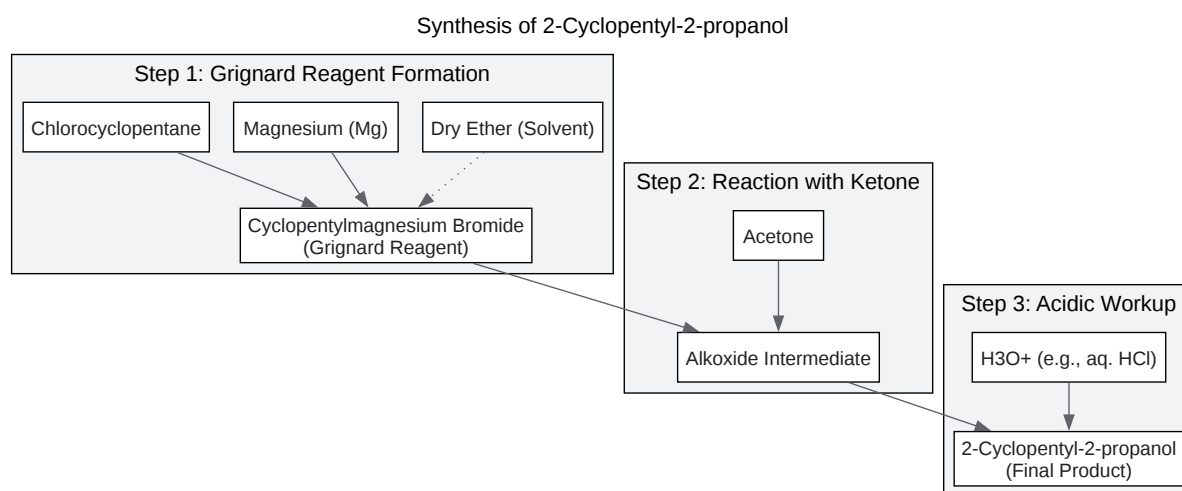
The National Institute of Standards and Technology (NIST) provides extensive, critically evaluated thermophysical property data for **2-Cyclopentyl-2-propanol** over a range of temperatures and pressures, including liquid and gas densities, viscosity, and thermal conductivity.[5]

## Synthesis and Characterization Workflows

Understanding the synthesis and characterization of **2-Cyclopentyl-2-propanol** is crucial for its application in research and development.

## Synthesis of 2-Cyclopentyl-2-propanol

A common method for synthesizing tertiary alcohols like **2-Cyclopentyl-2-propanol** is through the reaction of a Grignard reagent with a ketone.<sup>[10][11]</sup> In this case, cyclopentylmagnesium bromide is reacted with acetone. The workflow involves the initial formation of the Grignard reagent from chlorocyclopentane, followed by the reaction with acetone and subsequent acidic workup to yield the final product.<sup>[10][11]</sup>

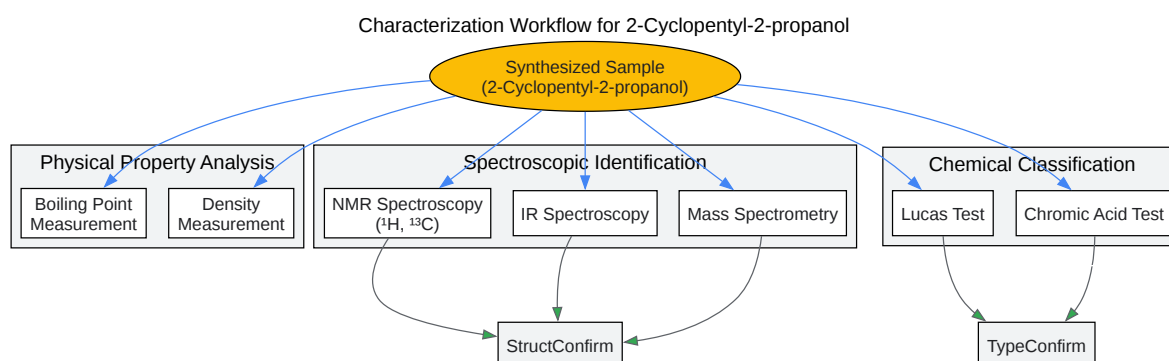


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A flowchart illustrating the Grignard synthesis of **2-Cyclopentyl-2-propanol**.

## General Characterization Workflow

The identity and purity of synthesized **2-Cyclopentyl-2-propanol** are confirmed through a combination of physical property measurements and spectroscopic analysis. Chemical tests can further classify it as a tertiary alcohol.



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A general workflow for the characterization of **2-Cyclopentyl-2-propanol**.

## Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **2-Cyclopentyl-2-propanol**.

### Determination of Boiling Point (Reduced Pressure)

Given that many organic compounds decompose at their atmospheric boiling points, distillation under reduced pressure is a common method for purification and boiling point determination.

- Apparatus: A short-path distillation apparatus equipped with a vacuum pump, a manometer to measure pressure, a heating mantle, a distillation flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
  - Place a sample of **2-Cyclopentyl-2-propanol** and a boiling chip into the distillation flask.

- Assemble the apparatus, ensuring all joints are properly sealed. The thermometer bulb should be positioned just below the side arm leading to the condenser.
- Slowly evacuate the system using the vacuum pump to the desired pressure (e.g., 13 Torr) as measured by the manometer.
- Begin heating the distillation flask gently.
- Record the temperature at which the liquid is consistently condensing and dripping into the receiving flask. This temperature is the boiling point at the recorded pressure.

## Determination of Density

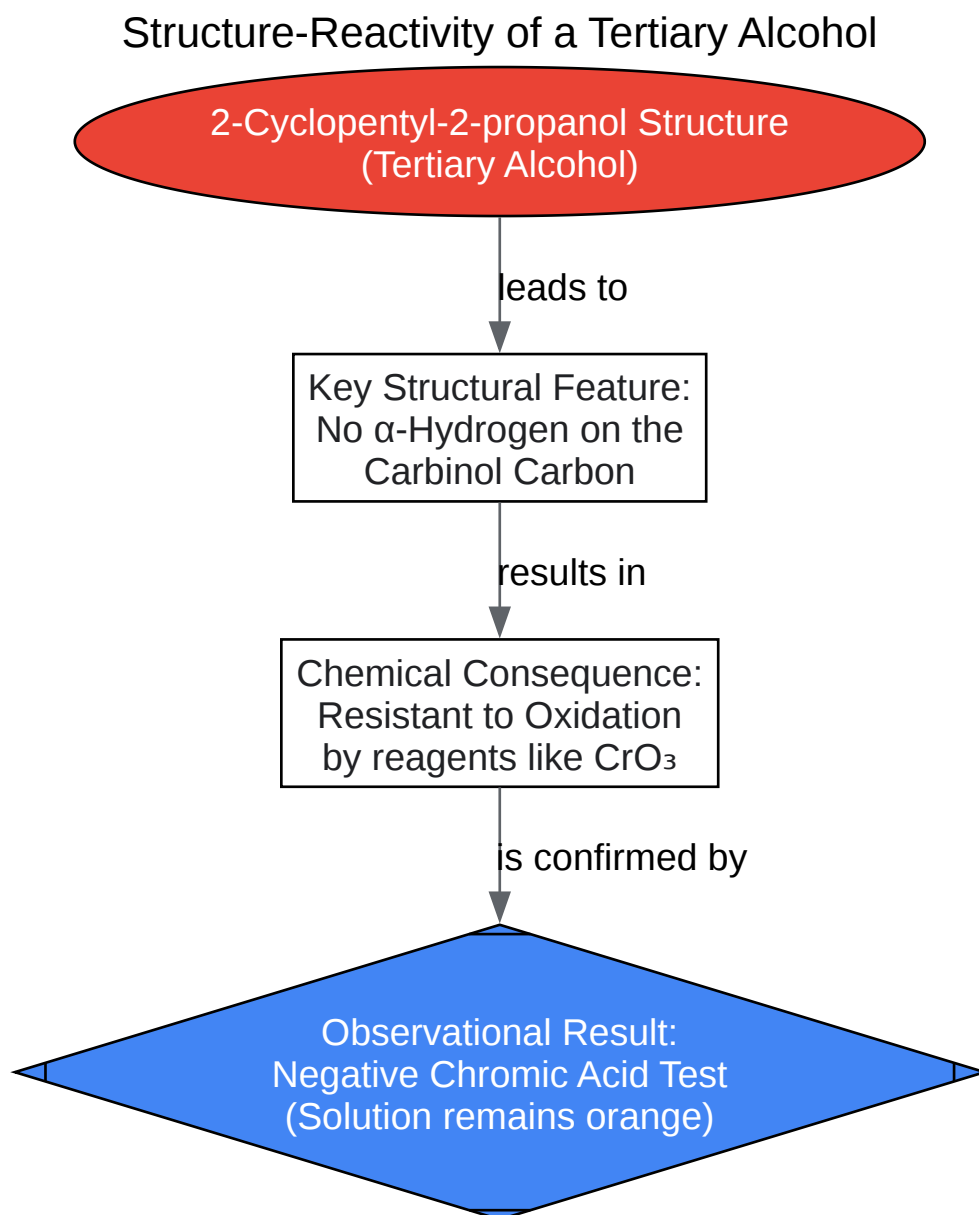
The density of a liquid can be accurately determined using a pycnometer or by simply measuring the mass of a known volume.

- Apparatus: A pycnometer (specific gravity bottle) of a known volume, an analytical balance, and a constant temperature water bath.
- Procedure:
  - Clean and dry the pycnometer and determine its mass.
  - Fill the pycnometer with the sample liquid, ensuring no air bubbles are present, and place it in a constant temperature water bath until it reaches thermal equilibrium.
  - Adjust the volume of the liquid to the pycnometer's calibration mark.
  - Remove the pycnometer from the bath, wipe it dry, and measure its mass.
  - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

## Chemical Reactivity and Classification

As a tertiary alcohol, **2-Cyclopentyl-2-propanol** exhibits characteristic reactivity that distinguishes it from primary and secondary alcohols.<sup>[1]</sup> Specifically, it is resistant to oxidation

under mild conditions because the carbon atom bearing the hydroxyl group does not have a hydrogen atom attached.[1]



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Relationship between structure and oxidative stability of **2-Cyclopentyl-2-propanol**.

- Lucas Test: This test distinguishes between primary, secondary, and tertiary alcohols based on their reaction rate with a solution of zinc chloride in concentrated HCl (Lucas reagent).[12]  
[13]

- Protocol: Add a few drops of **2-Cyclopentyl-2-propanol** to the Lucas reagent in a test tube and shake.
- Expected Result: Tertiary alcohols react almost instantaneously to form an insoluble alkyl chloride, resulting in the immediate appearance of a cloudy mixture or a separate layer.  
[12]
- Chromic Acid (Jones) Test: This test is used to detect the presence of primary or secondary alcohols, which are oxidized by chromic acid.[12][13]
  - Protocol: Dissolve a small amount of **2-Cyclopentyl-2-propanol** in acetone and add a few drops of the Jones reagent (a solution of chromium trioxide in sulfuric acid).
  - Expected Result: As a tertiary alcohol, **2-Cyclopentyl-2-propanol** will not be oxidized. Therefore, no reaction will be observed, and the solution will retain the orange color of the  $\text{Cr}^{6+}$  reagent.[12][13] A positive test for a primary or secondary alcohol would be indicated by a color change to blue-green (due to the formation of  $\text{Cr}^{3+}$ ).[12]

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